

Downstream Signaling Pathways Activated by STING Agonists: A Technical Guide

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Compound of Interest

Compound Name: *STING agonist-1*

CAS No.: 702662-50-8

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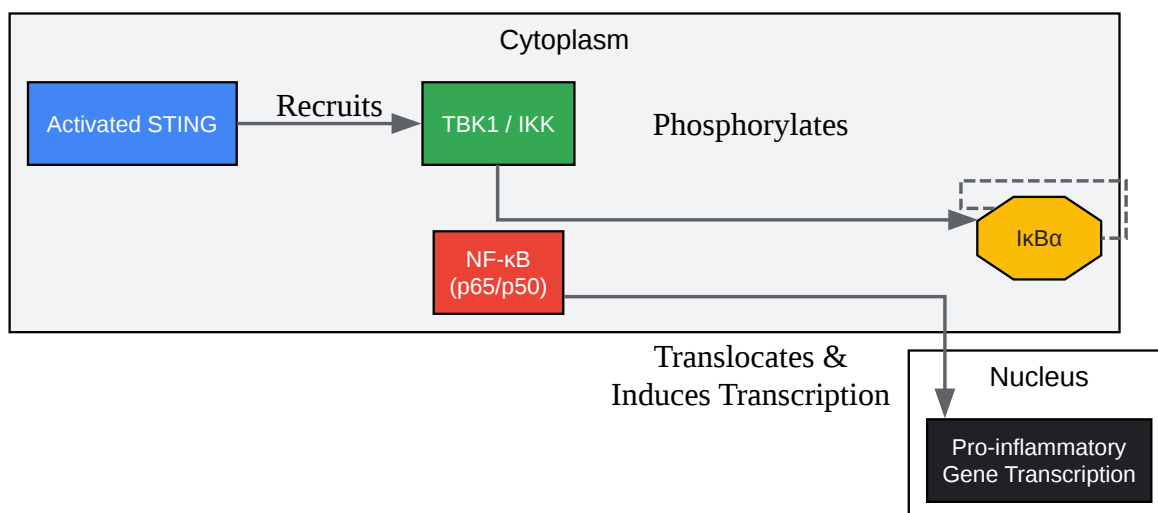
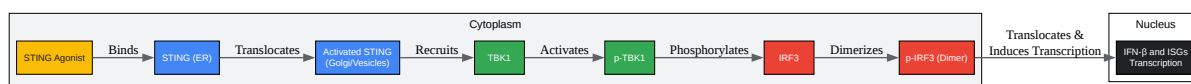
Introduction: The Stimulator of Interferon Genes (STING) pathway is a pivotal component of the innate immune system, connecting the detection of cytosolic DNA to powerful antiviral and antitumor responses.[1][2][3] Activation of STING by natural ligands like cyclic GMP-AMP (cGAMP) or synthetic agonists triggers a cascade of downstream signaling events, making it a highly attractive target for therapeutic development in oncology and infectious diseases.[2][3] This technical guide provides an in-depth overview of the core signaling pathways activated by STING agonists, supported by quantitative data, detailed experimental protocols, and pathway visualizations for researchers, scientists, and drug development professionals.

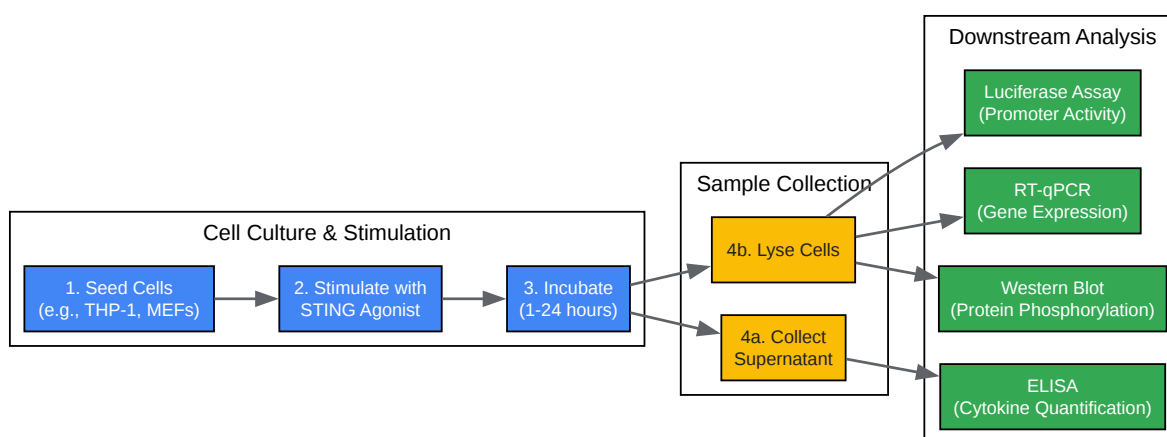
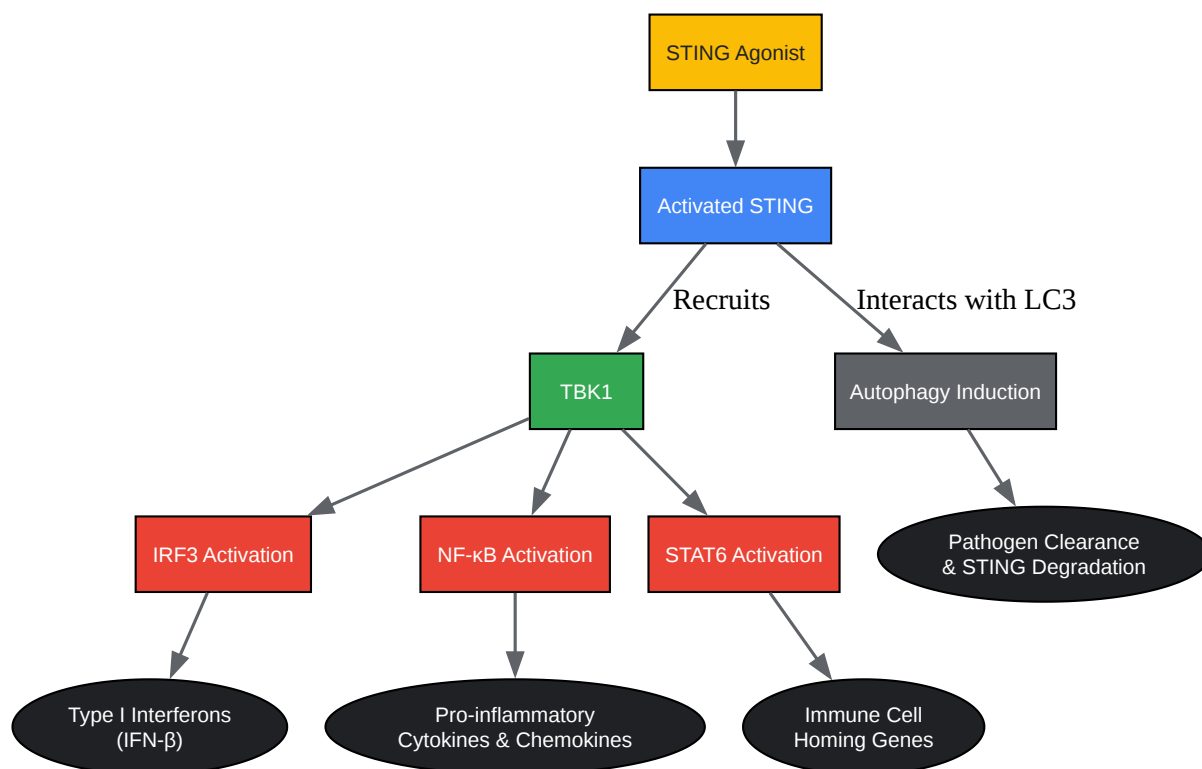
Chapter 1: Core Signaling Cascades Activated by STING Agonists

Upon binding to an agonist, the STING protein, resident in the endoplasmic reticulum (ER), undergoes a conformational change, dimerizes, and translocates via the Golgi apparatus to per-nuclear compartments.[2][4] This activated STING platform serves as a scaffold to recruit and activate downstream kinases, initiating several key signaling branches.[5][6]

The Canonical TBK1-IRF3 Axis

The best-characterized outcome of STING activation is the induction of a potent type I interferon (IFN-I) response.^[1] This is mediated through the recruitment and activation of TANK-binding kinase 1 (TBK1).^[6] Activated STING recruits TBK1, which then phosphorylates the transcription factor Interferon Regulatory Factor 3 (IRF3).^{[5][7]} This phosphorylation event causes IRF3 to form dimers, which then translocate into the nucleus to drive the transcription of the IFN- β gene (IFNB1) and other interferon-stimulated genes (ISGs).^{[8][9][10]}





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